

Application Notes and Protocols for CFD Simulation of Methane Injection in Octane

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Compound of Interest

Compound Name: Methane;octane

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Introduction

The direct injection of gaseous fuels like methane into a liquid fuel stream, such as octane, is a critical process in advanced dual-fuel combustion engines. This strategy offers the potential for higher thermal efficiency and reduced emissions. Computational Fluid Dynamics (CFD) is an indispensable tool for understanding and optimizing the complex multiphase flow, mixing, and combustion phenomena inherent in this process. These application notes provide a comprehensive overview and detailed protocols for setting up, running, and validating CFD simulations of methane injection into liquid octane.

Theoretical Framework: Governing Physics

The simulation of methane injection into liquid octane is a multiphase problem involving fluid dynamics, heat and mass transfer, and chemical reactions. The fundamental physics is described by the conservation equations for mass, momentum, energy, and species.

Multiphase Flow Modeling

The interaction between the gaseous methane jet and the liquid octane requires a robust multiphase modeling approach. Two primary frameworks are commonly employed:

- Eulerian-Lagrangian (E-L): This approach treats the continuous liquid phase (octane) as an Eulerian continuum and models the dispersed gaseous methane jet as discrete Lagrangian parcels. This method is computationally efficient for tracking the gas jet dynamics.[\[1\]](#)
- Eulerian-Eulerian (E-E): In this model, both the liquid and gas phases are treated as interpenetrating continua.[\[2\]](#)[\[3\]](#) Conservation equations are solved for each phase, coupled by phase interaction terms. This approach is more computationally intensive but can provide a more detailed description of the phase interface. The Volume of Fluid (VOF) model is a specific E-E method suitable for tracking the interface between immiscible fluids.[\[2\]](#)

Turbulence Modeling

The injection process is inherently turbulent. Accurate prediction of mixing and combustion is highly dependent on the chosen turbulence model. Common approaches include:

- Reynolds-Averaged Navier-Stokes (RANS): Models like k-epsilon ($k-\epsilon$) and k-omega ($k-\omega$) SST are widely used due to their computational efficiency. They provide a time-averaged solution to the flow.[\[4\]](#)
- Large Eddy Simulation (LES): LES resolves the large-scale turbulent eddies directly and models the smaller-scale eddies. It is more computationally expensive than RANS but offers higher fidelity in capturing transient turbulent structures, which is crucial for ignition and flame propagation.[\[5\]](#)

Combustion Modeling

Once the methane and octane vapor mix with an oxidizer (typically air) under appropriate temperature and pressure conditions, combustion occurs. Key models include:

- Eddy Dissipation Model (EDM): This model assumes that the reaction rate is controlled by the turbulent mixing of fuel and oxidizer.[\[6\]](#)
- Finite-Rate Chemistry: This approach uses detailed or reduced chemical kinetic mechanisms to compute the reaction rates. It is more accurate but computationally demanding. The GRI-

Mech 3.0 is a well-established detailed mechanism for methane combustion.[7][8]

- Autoignition-Induced Flame Propagation: In dual-fuel scenarios, this model can represent the ignition of the gaseous fuel by the auto-ignition of the pilot liquid fuel.[9]

Data Presentation: Simulation Parameters and Properties

Effective CFD simulation requires accurate input parameters. The following tables summarize typical physical properties and operating conditions used in simulations of methane injection and dual-fuel combustion scenarios.

Table 1: Physical Properties of Fuels

Property	Methane (CH ₄)	Iso-Octane (C ₈ H ₁₈)
Molar Mass (g/mol)	16.04	114.23
Density (gas, @ STP) (kg/m ³)	0.656	-
Liquid Density (@ 20°C) (kg/m ³)	-	692
Boiling Point (°C)	-161.5	99
Lower Heating Value (MJ/kg)	50.0	44.3
Research Octane Number (RON)	120	100
Autoignition Temperature (°C)	537	~415

Sources:[2][10][11][12][13]

Table 2: Typical CFD Simulation Boundary Conditions for Dual-Fuel Engine Analysis

Parameter	Condition 1 (Low Load)	Condition 2 (High Load)
Engine Speed (rpm)	1500	2000
Methane Injection Pressure (bar)	5	5
Methane Mass Flow Rate (kg/s)	Variable (based on load)	Variable (based on load)
Diesel (Octane surrogate) Inj. Pressure (bar)	900	1200
Start of Injection (SOI) (°CA BTDC)	-9	-7
Intake Manifold Pressure (bar)	1.15	1.85
Intake Manifold Temperature (K)	313	323
Wall Temperature (K)	450	500

Note: These values are representative and synthesized from dual-fuel engine studies.[\[9\]](#)[\[14\]](#)[\[15\]](#) °CA BTDC = Crank Angle Before Top Dead Center.

Table 3: Experimental Data for CFD Validation

Parameter	Experimental Value	CFD Model	Simulated Value
Ignition Delay (ms) (Methane/Air, T=1100K, P=8 bar)	~0.5	NUIGMech 1.1	~0.5
Peak In-Cylinder Pressure (bar) (Dual- Fuel, 1500 rpm)	65	KIVA-3V with custom kinetics	68
Jet Penetration Length (mm) (Gas jet in crossflow)	Varies with momentum flux ratio	RANS k-ε	Good agreement with trends
NOx Emissions (ppm) (Dual-Fuel, low load)	~150	ANSYS Forte (AIFP)	~165

Sources:[4][14][16]

Protocols

Protocol for CFD Simulation of Methane Injection

This protocol outlines the steps for setting up a CFD simulation of methane injection into a combustion chamber containing octane vapor and air using ANSYS Fluent.[5][6][17]

1. Geometry and Mesh Generation:

- Create or import the 3D geometry of the combustion chamber, including the methane injector nozzle.
- Generate a high-quality computational mesh. Use a finer mesh in regions of high gradients, such as the injector exit, spray region, and flame front. A polyhedral mesh is often a good choice.
- Define named selections for boundaries: methane-inlet, air-inlet, outlet, and walls.

2. Physics Setup in ANSYS Fluent:

- General: Use a pressure-based, transient solver. Enable gravity if relevant.
- Models:

- Multiphase: Select the Eulerian model. Define the number of phases (e.g., two: methane-gas and octane-liquid/vapor-air mixture).
- Turbulence: Select an appropriate model, such as the k- ω SST model for a balance of accuracy and computational cost.
- Species Transport: Enable the Species Transport model. Select the appropriate mixture material (e.g., methane-air).
- Reactions: Enable "Volumetric" reactions and select the "Eddy-Dissipation" model for turbulence-chemistry interaction.[\[6\]](#)
- NOx Model: Enable the Thermal NOx and Prompt NOx models if pollutant formation is of interest.[\[6\]](#)
- Materials:
- Create or import the fluid materials: methane (ch4), octane (iso-octane), oxygen (o2), nitrogen (n2), carbon dioxide (co2), and water vapor (h2o). Ensure their physical properties (density, viscosity, specific heat, thermal conductivity) are correctly defined.
- Define the mixture template in the Species Model panel, including the reactions for methane combustion.

3. Boundary Conditions:

- methane-inlet: Set as a velocity-inlet or mass-flow-inlet. Specify the velocity/mass flow rate, temperature, and a methane mass fraction of 1.
- air-inlet: Set as a velocity-inlet or mass-flow-inlet. Specify the velocity/mass flow rate, temperature, and the mass fractions of O₂ (0.23) and N₂ (0.77). The initial mixture in the chamber will contain octane vapor.
- outlet: Set as a pressure-outlet.
- walls: Apply a no-slip condition and a specified temperature or heat flux boundary condition.

4. Solution:

- Initialization: Use hybrid or standard initialization to provide an initial guess for the flow field.
- Run Calculation: Set the time step size (e.g., 1e-5 s), number of time steps, and maximum iterations per time step. Monitor residuals and key physical quantities (e.g., average temperature, species mass fractions) to judge convergence.

5. Post-Processing:

- Analyze the results by creating contours of temperature, pressure, velocity, and species mass fractions.

- Generate vector plots to visualize flow patterns.
- Create quantitative plots of parameters like ignition delay and pollutant concentrations.

Protocol for Experimental Visualization using Schlieren Imaging

This protocol describes a generalized procedure for visualizing a gas jet injected into a liquid or gaseous medium using the Schlieren technique, which is sensitive to density gradients.[\[18\]](#)[\[19\]](#)[\[20\]](#)[\[21\]](#)

1. Apparatus Setup (Z-type Schlieren System):

- Light Source: Use a bright, continuous point light source (e.g., an LED or a Xenon arc lamp).
- Optics: Position two large-diameter, long-focal-length concave mirrors (parabolic or spherical) to create a region of collimated (parallel) light. This region is the test section.
- Test Section: Place a constant volume chamber with optical access (e.g., quartz windows) in the path of the collimated light. The gas injector should be mounted within this chamber.
- Knife Edge: Place a sharp, opaque edge (like a razor blade) at the focal point of the second mirror.
- Imaging: Position a high-speed camera with appropriate lenses to capture the image formed after the knife edge.

2. Experimental Procedure:

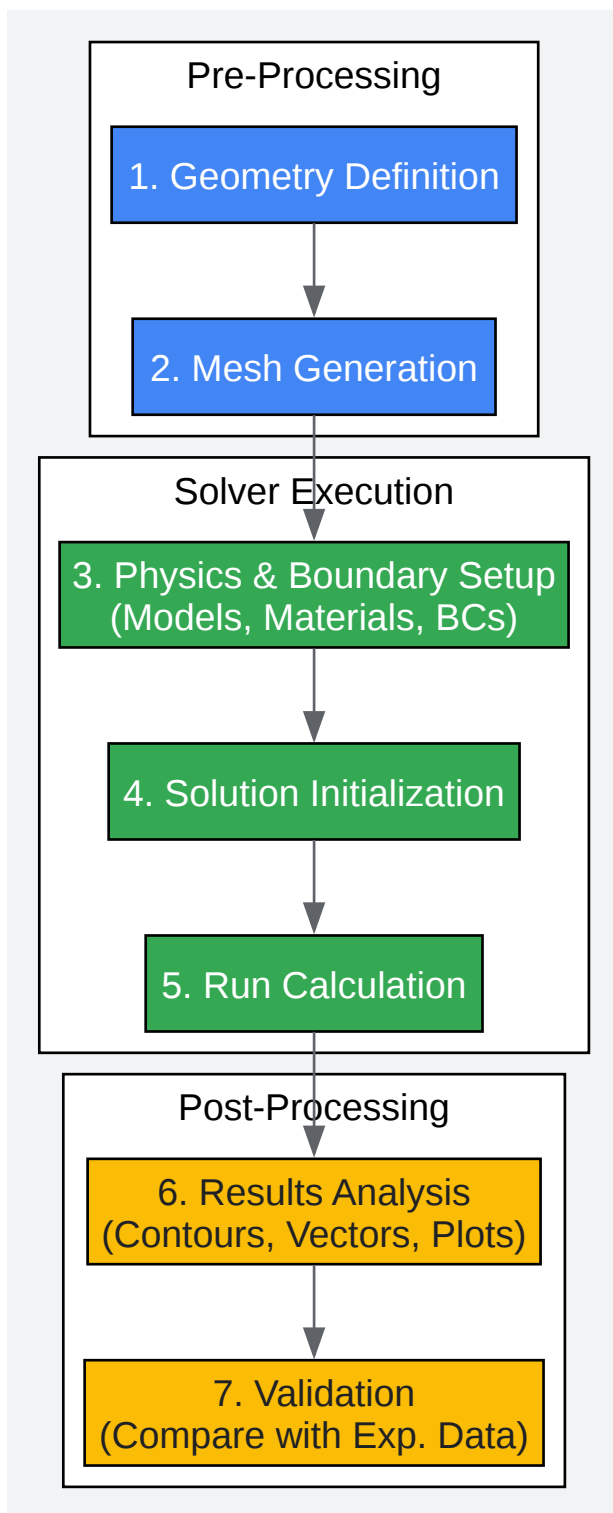
- Alignment: Carefully align all optical components. The light from the source should be focused by the first mirror, travel as a collimated beam through the test section, be refocused by the second mirror precisely onto the knife-edge, and then imaged by the camera.
- Background Image: Record a reference image with no flow in the test section.
- Flow Initiation: Pressurize the injector with methane to the desired pressure. Fill the test chamber with the ambient fluid (e.g., air or a nitrogen environment seeded with octane vapor).
- Data Acquisition: Trigger the high-speed camera and the injector simultaneously. The camera will record the changes in light intensity caused by the density gradients as the methane jet penetrates and mixes with the ambient fluid.
- Repeatability: Conduct multiple experimental runs under the same conditions to ensure the repeatability of the results.

3. Image Processing and Analysis:

- Subtract the background image from the flow images to enhance the visibility of the Schlieren features.
- Use image analysis software to measure key parameters from the recorded sequence, such as:
 - Jet penetration length versus time.
 - Jet spreading angle.
 - The structure and evolution of turbulent eddies and shock structures (if present).

Visualizations of Workflows and Concepts

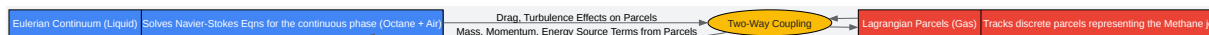
CFD Simulation Workflow



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Caption: A typical workflow for a CFD simulation, from geometry creation to final validation.

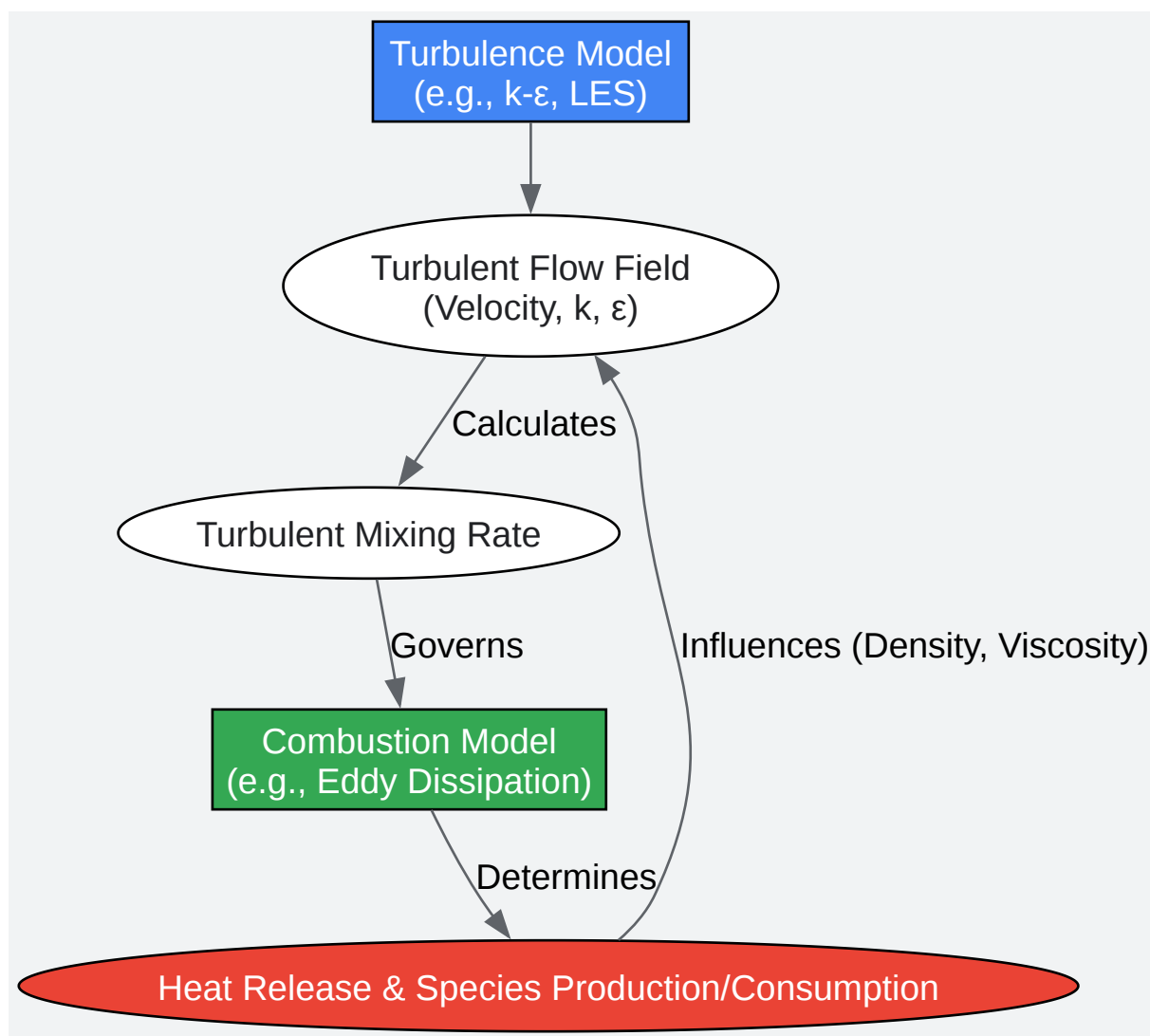
Multiphase Modeling Approach: Eulerian-Lagrangian



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Caption: The Eulerian-Lagrangian approach for modeling gas injection into a liquid.

Turbulence and Combustion Model Interaction



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Caption: Logical relationship showing how turbulence models influence combustion models in CFD.

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